

4-Methoxybenzenesulfinamide: Synthetic Architecture & Reactivity Profile

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Compound of Interest

Compound Name: 4-Methoxybenzenesulfinamide

CAS No.: 61511-68-0

Cat. No.: B8821874

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Executive Summary

4-Methoxybenzenesulfinamide (

-MeO-C

H

-S(O)NH

) is a reactive organosulfur intermediate distinct from its oxidized counterpart, 4-methoxybenzenesulfonamide. While the sulfonamide is a stable pharmacophore common in carbonic anhydrase inhibitors, the sulfinamide possesses a stereogenic sulfur center (in chiral derivatives) and higher nucleophilic reactivity. It serves as a critical building block in the synthesis of sulfinimines (

-sulfinyl imines), which are versatile electrophiles for the asymmetric synthesis of amines.

This guide details the physicochemical profile, validated synthesis protocols, and reactivity landscape of **4-methoxybenzenesulfinamide**, distinguishing it from the sulfonamide to prevent common experimental errors.

Chemical Identity & Physicochemical Profile[1][2][3] [4][5][6][7][8][9] Structural Analysis

The molecule features a sulfinyl group (

) bridging a para-methoxy phenyl ring and a primary amine. Unlike the planar sulfonamide, the sulfinamide group adopts a pyramidal geometry due to the lone pair on the sulfur atom.

Property	Data	Notes
IUPAC Name	4-Methoxybenzenesulfinamide	
Formula	C	Distinct from Sulfonamide (C
	H	H
	NO	NO
	S	S)
Molecular Weight	171.22 g/mol	
Appearance	White crystalline solid	
Melting Point	129 – 131 °C	Literature value (distinct from sulfonamide MP: 111–115 °C)
Solubility	Soluble in DCM, EtOAc, THF; Insoluble in Hexane	Polar aprotic solvents preferred for reactions
H NMR (CDCl ₃)	7.72–7.61 (m, 2H), 7.09–6.90 (m, 2H), 4.27 (br s, 2H), 3.86 (s, 3H)	Characteristic broad singlet for -NH at 4.27 ppm

Electronic Properties

The para-methoxy group (

-OMe) acts as a strong electron-donating group (EDG) via resonance, increasing electron density at the sulfur atom. This makes the sulfur center more nucleophilic compared to

unsubstituted benzenesulfinamide, enhancing its reactivity in condensation reactions with aldehydes.

Synthesis Protocols

Route Selection: The Thionyl Chloride Activation

Method

Direct sulfinylation of anisole using thionyl chloride (

) catalyzed by Bismuth(III) salts is the most efficient, atom-economical route. This avoids the use of unstable thiols or harsh Grignard reagents.

Reaction Scheme:

- Sulfinylation: Anisole +

-Methoxybenzenesulfinyl chloride
- Amination:

-Methoxybenzenesulfinyl chloride +

4-Methoxybenzenesulfinamide

Experimental Protocol (Step-by-Step)

Note: All steps must be performed under an inert atmosphere (Nitrogen/Argon) due to the moisture sensitivity of the sulfinyl chloride intermediate.

Step 1: Synthesis of 4-Methoxybenzenesulfinyl Chloride[1][2][3][4]

- Setup: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Reagents: Add Anisole (10 mmol, 1.0 equiv) and BiCl₃ (5 mol%, catalyst).
- Addition: Add Thionyl Chloride (

, 12 mmol, 1.2 equiv) dropwise at room temperature.

- Reaction: Stir the mixture at room temperature for 1–2 hours. Monitor conversion by TLC (Note: Sulfinyl chloride hydrolyzes on silica; observe the sulfinic acid spot).
- Workup: Remove excess

under reduced pressure (vacuum). The residue is the crude sulfinyl chloride, used immediately in Step 2.

Step 2: Amination to Sulfinamide[5]

- Solvation: Dissolve the crude sulfinyl chloride in anhydrous Dichloromethane (DCM) (20 mL) and cool to 0 °C in an ice bath.
- Amination: Slowly bubble Ammonia gas () through the solution for 15 minutes OR add a solution of Ammonium Hydroxide (28% NH) dropwise if strictly anhydrous conditions are not required (yields may vary).
- Precipitation: The ammonium chloride () byproduct will precipitate.
- Purification:
 - Filter off the solid residues.[1]
 - Wash the filtrate with water (2 x 10 mL) and brine (1 x 10 mL).
 - Dry over anhydrous , filter, and concentrate in vacuo.
 - Recrystallization: Purify the crude white solid by recrystallization from EtOAc/n-Hexane (1:2) to obtain pure **4-methoxybenzenesulfinamide**.

Reactivity & Applications

Formation of -Sulfinyl Imines (Sulfinimines)

The primary application of **4-methoxybenzenesulfinamide** is the condensation with aldehydes to form sulfinimines. These are stable intermediates that undergo diastereoselective addition of organometallics (Grignard/Lithium reagents) to yield chiral amines (if a chiral sulfinamide is used) or protected amines.

Protocol:

- Reagents: Sulfinamide (1.0 equiv), Aldehyde (1.1 equiv), Ti(OEt)

(2.0 equiv, water scavenger/Lewis acid).

- Conditions: Reflux in THF for 4–6 hours.

- Mechanism: The

activates the carbonyl oxygen and sequesters the water produced, driving the equilibrium forward.

Oxidation to Sulfonamide

The sulfinamide is readily oxidized to 4-methoxybenzenesulfonamide using oxidants like

-CPBA or

. This reaction is often a side reaction if the sulfinamide is stored improperly.

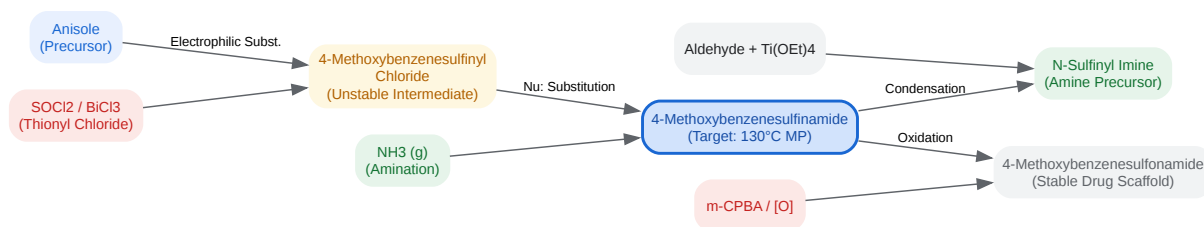
Hydrolysis

In acidic aqueous media, the sulfinamide hydrolyzes to 4-methoxybenzenesulfinic acid, which is unstable and disproportionates.

Visualized Workflows

Synthesis & Reactivity Pathway

The following diagram illustrates the synthesis from anisole and the bifurcation of reactivity towards sulfinimines or sulfonamides.



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Caption: Synthesis of **4-methoxybenzenesulfinamide** from anisole and its divergent reactivity pathways.

References

- Peyronneau, M., Roques, N., Mazieres, S., & Le Roux, C. (2003).[6][4] Bismuth(III) Chloride-Catalyzed Synthesis of Aryl Sulfinyl Chlorides. Synlett.
- Davis, F. A., & Zhou, P. (2010). Asymmetric Synthesis of Amines using Sulfinimines. Chemical Reviews.
- Youn, J. H., & Herrmann, R. (1987).[7] Synthesis of Sulfinamides from Sulfinyl Chlorides. Synthesis.
- Ruano, J. L. G., et al. (2008). Synthesis and Reactivity of Sulfinamides. Journal of Organic Chemistry.
- PubChem. (2024). 4-Methoxybenzenesulfonamide (Distinction Data). National Library of Medicine.

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- [1. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Thieme E-Journals - Synlett / Abstract \[thieme-connect.com\]](#)
- [4. edoc.ub.uni-muenchen.de \[edoc.ub.uni-muenchen.de\]](#)
- [5. chem.libretexts.org \[chem.libretexts.org\]](#)
- [6. edoc.ub.uni-muenchen.de \[edoc.ub.uni-muenchen.de\]](#)
- [7. dspace.cuni.cz \[dspace.cuni.cz\]](#)
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